

# Proper Disposal Procedures: 2-Amino-3,5-dibromophenol

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Amino-3,5-dibromophenol

CAS No.: 116632-17-8

Cat. No.: B1626780

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CAS: 609-21-2 | Formula: C6H5Br2NO[1][2]

## Executive Summary: The "Halogen Rule"

Immediate Action Required: **2-Amino-3,5-dibromophenol** must be classified and segregated as Halogenated Organic Waste.[1][2]

Unlike standard organic reagents, the presence of two bromine atoms on the phenolic ring dictates specific incineration protocols. Disposing of this compound in non-halogenated waste streams (often destined for fuel blending) is a critical compliance violation that can damage incinerator catalytic converters and release corrosive hydrogen bromide (HBr) gas.

Core Directive: Do NOT drain dispose. Do NOT mix with oxidizing acids.[3]

## Chemical Profile & Hazard Analysis

To dispose of a chemical safely, one must understand its reactivity. **2-Amino-3,5-dibromophenol** is an aminophenol, meaning it possesses both basic (amine) and acidic (phenol) characteristics, making it amphoteric and prone to oxidation.[1][2]

## GHS Hazard Classification

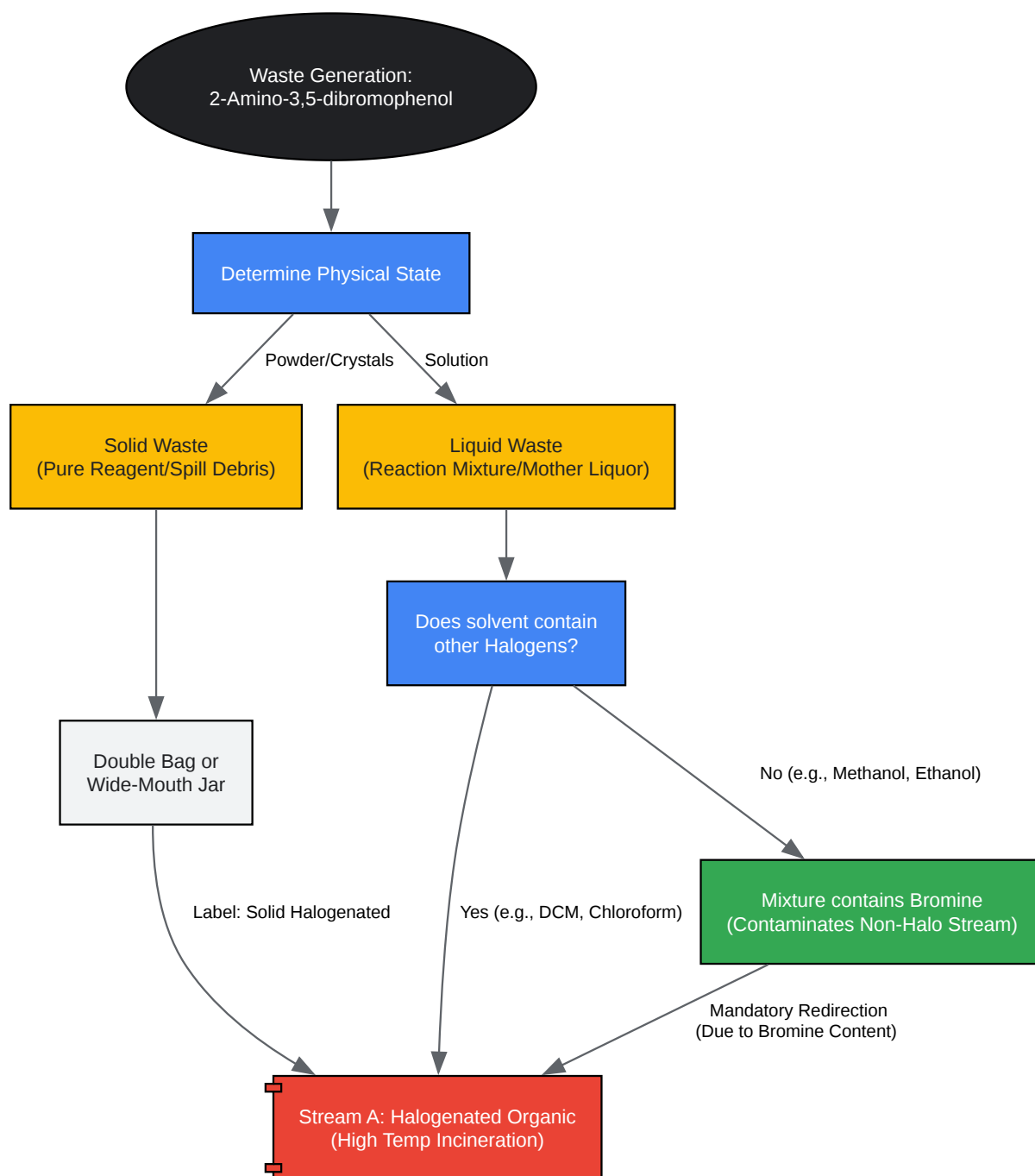
Hazard Category	H-Code	Description	Operational Implication
Skin Irritation	H315	Causes skin irritation	Double-glove (Nitrile) required during waste transfer.[1][2]
Eye Irritation	H319	Causes serious eye irritation	Face shield recommended if pouring liquid solutions.[1][2]
STOT - SE	H335	May cause respiratory irritation	All waste consolidation must occur inside a fume hood.[1][2]
Acute Toxicity	H302	Harmful if swallowed	Wash hands immediately after doffing gloves.[1][2]

## Reactivity & Incompatibility Matrix

- Oxidizing Agents: Incompatible.[4] The amine group is easily oxidized, leading to rapid darkening (formation of quinone imines) and potential exothermic reactions.
- Acids/Acid Chlorides: Reacts with the amine group.
- Base Sensitivity: Soluble in alkaline solutions (phenolate formation), but this does not negate the requirement for halogenated waste disposal.

## Segregation & Decision Logic

The following decision tree illustrates the mandatory workflow for segregating this specific compound.



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Figure 1: Decision logic for segregating **2-Amino-3,5-dibromophenol**. Note that even if dissolved in non-halogenated solvents (like methanol), the presence of the brominated solute mandates disposal in the Halogenated Waste stream.[1][2]

## Detailed Disposal Protocol

### Phase 1: Preparation

- PPE: Wear standard nitrile gloves (0.11 mm minimum thickness), safety goggles, and a lab coat. If handling large quantities of dry powder, use a P95 particulate respirator or work strictly within a fume hood to avoid inhalation (H335).
- Container Selection:
  - Solids: High-density polyethylene (HDPE) wide-mouth jars.[1][2]
  - Liquids: Amber glass bottles or HDPE carboys compatible with the solvent carrier.
  - Note: Avoid metal containers if the waste is acidic, as HBr evolution can corrode metal rapidly.

### Phase 2: Waste Consolidation

#### Scenario A: Solid Reagent (Expired or Excess)

- Do not dissolve the solid unnecessarily. Disposal of solids is often cheaper and safer than liquids.
- Transfer the solid directly into the Solid Halogenated Waste container.
- Wipe the exterior of the reagent bottle with a solvent-dampened wipe; dispose of the wipe in the same solid waste container.

#### Scenario B: Liquid Reaction Mixtures

- The Golden Rule: Regardless of the solvent (e.g., Ethanol, DMSO, Water), the presence of dissolved **2-Amino-3,5-dibromophenol** renders the entire mixture a Halogenated Waste.[1][2]

- Pour into the container marked "Halogenated Organic Solvents."
- pH Check: If the solution is highly acidic ( $\text{pH} < 2$ ) or basic ( $\text{pH} > 12$ ), neutralize it to  $\text{pH} 5\text{--}9$  before combining with the main waste carboy to prevent exothermic reactions or gas evolution in the drum.

## Phase 3: Labeling & Documentation

Improper labeling is the #1 cause of regulatory fines.

- Tag Type: Hazardous Waste Tag (RCRA compliant).
- Chemical Name: Write "**2-Amino-3,5-dibromophenol**" clearly. Do not use abbreviations or chemical formulas.
- Hazard Checkboxes: Check "Toxic" and "Irritant."
- Constituents: If a mixture, list the solvent (e.g., "Methanol 95%") and the solute (e.g., "**2-Amino-3,5-dibromophenol** 5%").

## Spill Management (Immediate Response)

Dry Spill:

- Isolate the area.
- Do not dry sweep vigorously, as this generates dust.
- Cover with a wet paper towel or absorbent pad to dampen the powder.
- Scoop the damp material into a sealable bag.
- Clean the surface with soap and water; collect all rinsate as halogenated liquid waste.

Liquid Spill:

- Absorb with an inert material (vermiculite or spill pads).<sup>[5]</sup>
- Do not use combustible materials like sawdust if the solvent is flammable.

- Place saturated absorbents into the Solid Halogenated Waste stream.

## Regulatory Context (RCRA & EPA)

While **2-Amino-3,5-dibromophenol** is not explicitly listed on the EPA "P" or "U" lists (unlike some chlorophenols), it is regulated as a characteristic hazardous waste due to toxicity and its halogen content.[1][2]

- Waste Code: If not part of a specific F-listed solvent mix, it typically carries the characteristic codes for the solvent it is dissolved in (e.g., D001 for ignitable solvents).[2]
- Halogen Significance: Facilities often pay a premium for halogenated waste disposal because it requires incineration at  $>1100^{\circ}\text{C}$  with scrubbers to neutralize the corrosive Hydrogen Bromide (HBr) gas produced during combustion. Mislabeling this as non-halogenated can destroy the refractory lining of standard fuel-blending incinerators.

## References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
- Temple University EHRS. (n.d.).[5] Halogenated Solvents in Laboratories. Retrieved from [[Link](#)][1][2]

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## Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](http://essr.umd.edu)]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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